

Personal protective equipment for handling 1,4-Dibromobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dibromobenzene

Cat. No.: B042075

[Get Quote](#)

Essential Safety & Handling Guide for 1,4-Dibromobenzene

This guide provides immediate, essential safety, and logistical information for researchers, scientists, and drug development professionals handling **1,4-Dibromobenzene**. Adherence to these protocols is critical for ensuring personal safety and minimizing environmental risk.

Hazard Summary & Quantitative Data

1,4-Dibromobenzene is a hazardous substance that requires careful handling. It is classified as a skin, eye, and respiratory irritant.[1][2][3][4] Furthermore, it is recognized as being toxic to aquatic life with long-lasting effects.[2][5] Chronic exposure may potentially lead to liver damage.[1] It is crucial to note that no specific occupational exposure limits have been established by OSHA, NIOSH, or ACGIH for **1,4-Dibromobenzene**. [4] This absence of a defined limit underscores the need for stringent adherence to safe work practices and the use of engineering controls to minimize exposure.

Table 1: Physical & Chemical Properties of **1,4-Dibromobenzene**

Property	Value
Synonyms	p-Dibromobenzene, Benzene, 1,4-dibromo-
CAS Number	106-37-6[1][2][5]
Molecular Formula	C ₆ H ₄ Br ₂ [2][5]
Molecular Weight	235.9 g/mol
Appearance	White to off-white solid crystals[1][2]
Melting Point	83 - 87 °C[5]
Boiling Point	219 °C[5]

| Vapor Density | 8.1 (Air = 1)[6] |

Table 2: Health Hazard Information

Hazard Type	Description	Citations
Acute Effects	Causes serious eye irritation, skin irritation, and respiratory tract irritation.	[1][2][4][5][7]
Chronic Effects	Chronic exposure may cause liver damage. The toxicological properties have not been fully investigated.	[1]

| Environmental Hazard | Toxic to aquatic life with long-lasting effects. [[2][4][5] |

Personal Protective Equipment (PPE) Plan

A comprehensive PPE strategy is mandatory to prevent exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

Hand Protection: Selection of the correct glove material is critical due to the aromatic and halogenated nature of **1,4-Dibromobenzene**. Standard disposable nitrile gloves are generally not recommended for prolonged contact with aromatic solvents.^[6] Thicker, chemical-resistant gloves are required.

Table 3: Recommended Glove Materials for **1,4-Dibromobenzene**

Glove Material	Recommendation & Rationale	Citations
Viton®/Butyl Rubber	Excellent: Offers the highest level of protection against aggressive chemicals, including aromatic and halogenated hydrocarbons.	[5]
Polyvinyl Alcohol (PVA)	Excellent: Nearly inert to aromatic and chlorinated solvents. Lasts significantly longer than other materials when handling many solvents. Note: PVA is water-soluble and MUST NOT be used in aqueous solutions or exposed to water.	[1] [2] [3] [5] [8]
Neoprene	Fair/Poor: Offers some resistance to oils and solvents but is less resistant to aromatic hydrocarbons than Viton® or PVA.	[5] [6]
Nitrile	Not Recommended (for immersion): While suitable for incidental splash protection, nitrile is not recommended for handling aromatic solvents. If used for splash protection, gloves must be changed immediately upon contact.	[5] [6]

| Natural Rubber (Latex) | Not Recommended: Does not provide adequate protection against aromatic or halogenated solvents. [\[6\]](#) |

Always inspect gloves for integrity before use and practice proper glove removal techniques to avoid skin contact. Dispose of contaminated gloves as hazardous waste.

Eye and Face Protection:

- Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3][4]
- Use a face shield in addition to goggles when there is a significant risk of splashing.

Respiratory Protection:

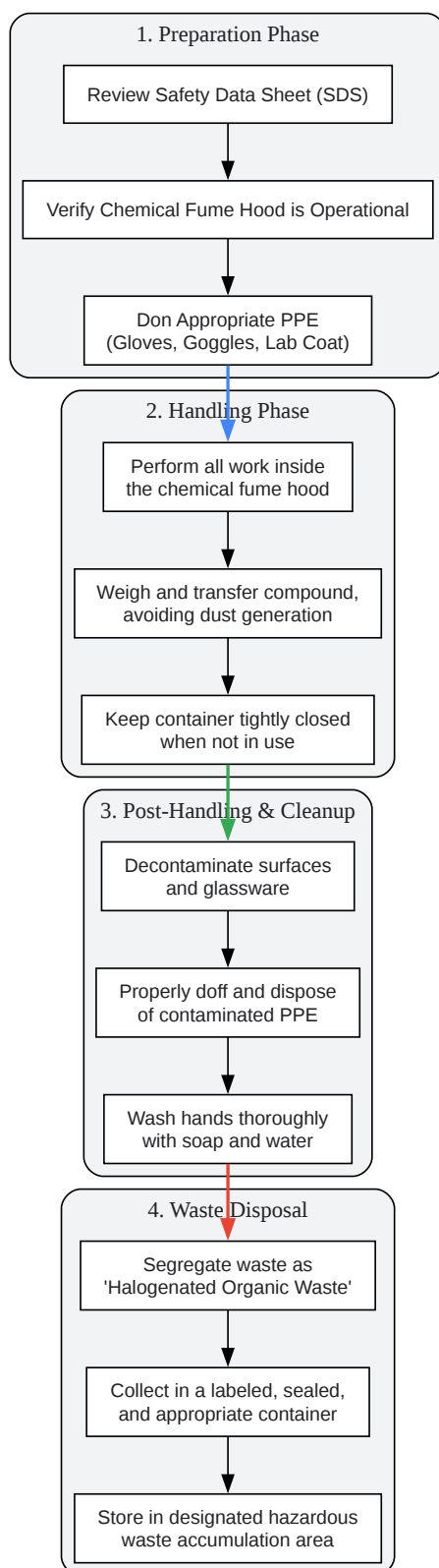
- All work involving **1,4-Dibromobenzene** should be conducted in a certified chemical fume hood to minimize the inhalation of dust or vapors.[1][8][9]
- If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors must be used. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1][3][4]

Body Protection:

- Wear a standard laboratory coat.[8]
- For tasks with a higher potential for skin contact, wear impervious clothing or a chemical-resistant apron to prevent skin exposure.[3]

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is essential for safely handling **1,4-Dibromobenzene** from preparation to disposal.



[Click to download full resolution via product page](#)

Workflow for Safe Handling of **1,4-Dibromobenzene**.

- Preparation: Before beginning any work, thoroughly review the Safety Data Sheet (SDS).[8] Ensure the chemical fume hood is functioning correctly and don all required PPE as specified above.[8]
- Handling: Conduct all procedures, including weighing and transferring, inside the fume hood to control dust and vapors.[9] Always keep the chemical's container tightly sealed when not in use.[1] Avoid actions that generate dust.[1][3]
- Decontamination: After completing the experimental work, decontaminate all surfaces and glassware that came into contact with **1,4-Dibromobenzene**.
- Personal Hygiene: Remove PPE, being careful to avoid contaminating your skin, and dispose of it properly. Immediately wash your hands and any potentially exposed skin areas thoroughly with soap and water.[1][7]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination.[3]

- Waste Segregation: **1,4-Dibromobenzene** is a halogenated organic compound and must be segregated as such. Do not mix with non-halogenated waste.
- Containerization: Collect all solid waste, contaminated materials (like gloves and wipes), and solutions in a clearly labeled, sealed, and chemically compatible waste container.[3][9]
- Environmental Protection: Do not allow the chemical or its waste to enter drains or the environment.[3][7] In case of a spill, sweep or vacuum up the material, place it into a suitable disposal container, and avoid generating dust.[1][3]
- Final Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with all federal, state, and local regulations.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ansell PVA Chemical Resistant Gloves - 400523 - Northern Safety Co., Inc. [northernsafety.com]
- 2. thomassci.com [thomassci.com]
- 3. dess.uccs.edu [dess.uccs.edu]
- 4. nj.gov [nj.gov]
- 5. What type of gloves protects your hands from hazardous chemicals? | Ansell USA [ansell.com]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. glovesbyweb.com [glovesbyweb.com]
- 8. magidglove.com [magidglove.com]
- 9. emsl.com [emsl.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Dibromobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042075#personal-protective-equipment-for-handling-1-4-dibromobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com